

In-Depth Technical Guide to Kopsoffinol: Physical and Chemical Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Kopsoffinol is a naturally occurring bisindole alkaloid, a class of complex chemical compounds known for their diverse and potent biological activities. Isolated from the plant species Kopsia pauciflora, **Kopsoffinol** has garnered interest within the scientific community for its potential pharmacological applications. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Kopsoffinol**, based on available scientific literature. The information presented herein is intended to serve as a foundational resource for researchers engaged in natural product chemistry, medicinal chemistry, and drug discovery and development.

Physical Properties

Empirical data regarding the physical properties of **Kopsoffinol** is limited in publicly accessible literature. However, based on its isolation from a natural source as a solid amorphous powder and general characteristics of related alkaloids, the following properties can be inferred and are summarized in Table 1.



Property	Value	Source
Appearance	Amorphous powder	[1]
Melting Point	Not reported	
Boiling Point	Not reported	_
Solubility	Soluble in DMSO	[2]
Optical Rotation	Not reported	

Table 1: Physical Properties of Kopsoffinol

Chemical Properties

Kopsoffinol is classified as a bisindole alkaloid, indicating a chemical structure composed of two indole moieties. Its molecular formula has been reported as C₄₀H₄₆N₄O₃.[1] The structural elucidation of **Kopsoffinol** was achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy, which are standard methods for the characterization of novel natural products.[3]

Spectroscopic Data

Detailed spectroscopic data for **Kopsoffinol** is not widely available in the public domain. The primary research describing its isolation and characterization would contain the specific spectral data. However, a general description of the expected spectroscopic features based on its chemical class is provided below.



Spectroscopic Technique	Expected Features
¹ H and ¹³ C NMR	Complex spectra with signals corresponding to the numerous protons and carbons in the tetracyclic and pentacyclic ring systems of the two indole units.
Mass Spectrometry (MS)	A molecular ion peak consistent with the molecular formula C ₄₀ H ₄₆ N ₄ O ₃ , along with characteristic fragmentation patterns for indole alkaloids.
Infrared (IR) Spectroscopy	Absorption bands indicating the presence of N-H, C-H (aromatic and aliphatic), C=C (aromatic), and C-O functional groups.
Ultraviolet-Visible (UV-Vis) Spectroscopy	Absorption maxima characteristic of the indole chromophore.

Table 2: Expected Spectroscopic Features of Kopsoffinol

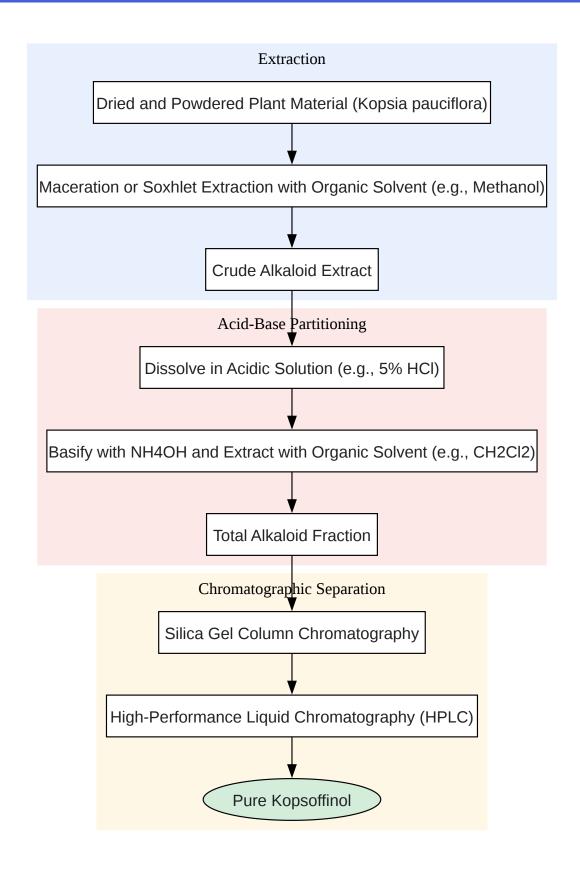
Experimental Protocols

Detailed experimental protocols for the isolation and synthesis of **Kopsoffinol** are not readily available in the public domain. The original isolation from Kopsia pauciflora would have involved standard chromatographic techniques for natural product separation.

General Isolation Workflow for Kopsia Alkaloids

The isolation of alkaloids from Kopsia species typically follows a general workflow. This can be conceptualized as a multi-stage process involving extraction, partitioning, and chromatographic separation.





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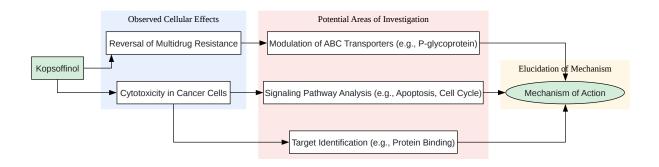
Figure 1. Generalized workflow for the isolation of **Kopsoffinol**.



Biological Activity and Signaling Pathways

Kopsoffinol has demonstrated notable in vitro biological activity. Specifically, it has been shown to exhibit growth inhibitory effects against a panel of human cancer cell lines, including PC-3 (prostate), HCT-116 (colon), MCF-7 (breast), and A549 (lung). Furthermore, it has been observed to moderately reverse multidrug resistance in vincristine-resistant human KB cells.[4]

The precise molecular mechanisms and signaling pathways through which **Kopsoffinol** exerts its cytotoxic and multidrug resistance-reversing effects have not yet been elucidated in the available literature. Further research is required to identify the specific cellular targets and signaling cascades modulated by this compound. A hypothetical logical relationship for investigating the mechanism of action is presented below.



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Figure 2. Logical workflow for elucidating **Kopsoffinol**'s mechanism of action.

Conclusion

Kopsoffinol represents a promising lead compound from a natural source with demonstrated anticancer and multidrug resistance-reversing properties. While its basic chemical identity has been established, a significant gap exists in the publicly available, detailed quantitative physical



and chemical data. Future research efforts should focus on the full characterization of this molecule, including the determination of its melting point, solubility in various solvents, and the publication of its complete spectroscopic data. Furthermore, in-depth studies are warranted to elucidate the specific molecular targets and signaling pathways responsible for its biological activities. Such information is critical for advancing **Kopsoffinol** through the drug discovery and development pipeline.

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